

# Technical Guide: Physicochemical Properties of 2-amino-N-(pyridin-3-yl)benzamide

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## Compound of Interest

Compound Name: 2-amino-N-(pyridin-3-yl)benzamide

Cat. No.: B1269747

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This technical guide provides a concise overview of the fundamental physicochemical properties of **2-amino-N-(pyridin-3-yl)benzamide**, a compound of interest in pharmaceutical research and medicinal chemistry.

## Core Molecular Data

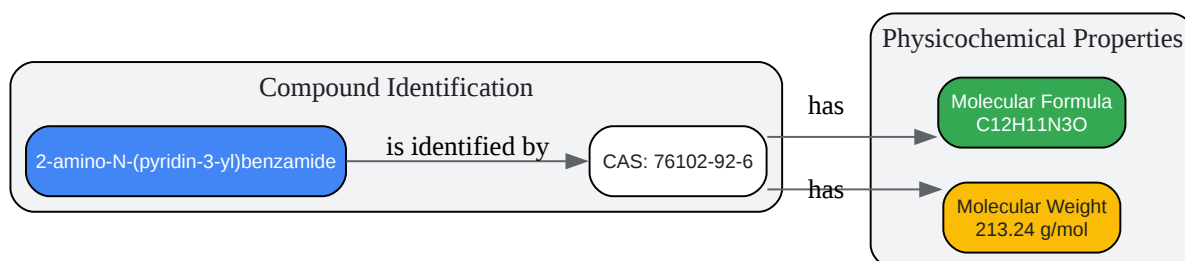
The foundational attributes of a chemical compound are its molecular formula and weight. These values are critical for stoichiometric calculations, analytical characterization, and the design of synthetic pathways. The empirical data for **2-amino-N-(pyridin-3-yl)benzamide** are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>11</sub> N <sub>3</sub> O	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	213.24 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	76102-92-6	<a href="#">[1]</a> <a href="#">[2]</a>

## Structural and Chemical Identity

**2-amino-N-(pyridin-3-yl)benzamide** is a multifaceted organic molecule that incorporates an amino group attached to a benzamide moiety, which is in turn linked to a pyridine ring.<sup>[1]</sup> This unique structural arrangement makes it a valuable intermediate in the synthesis of more complex bioactive molecules.<sup>[1]</sup> Its applications are notable in the field of medicinal chemistry, where it serves as a building block for novel therapeutic agents, particularly those targeting neurological disorders and cancer.<sup>[1]</sup> The compound typically appears as a white to beige crystalline powder.<sup>[1]</sup>

The diagram below illustrates the logical relationship for the identification and characterization of this compound.



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Caption: Logical flow from compound identification to its core physicochemical properties.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. indiamart.com [indiamart.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-amino-N-(pyridin-3-yl)benzamide]. BenchChem, [2026]. [Online PDF]. Available at:

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